

# handling and storage precautions for Undecane-1,11-diol

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## Compound Focus: Undecane-1,11-diol

CAS No.: 765-04-8

Cat. No.: S571510

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## Frequently Asked Questions: Undecane-1,11-diol

**Q1: What are the basic properties of Undecane-1,11-diol?** Undecane-1,11-diol (CAS 765-04-8) is a linear aliphatic diol with an eleven-carbon chain and hydroxyl groups at both ends [1]. Its key properties are summarized below.

Property	Specification / Value
Chemical Name	1,11-Undecanediol, Undecane-1,11-diol [2] [1]
Molecular Formula	$C_{11}H_{24}O_2$ [2] [1]
Molecular Weight	188.31 g/mol [2] [1]
Physical State	White to Light yellow powder to lump (at 20°C) [2]
Melting Point	61.0 to 65.0 °C [2]
Purity	>95.0% (GC) [2]

**Q2: How should I store Undecane-1,11-diol?** Proper storage is critical for maintaining the chemical's stability. The following conditions are recommended [2]:

- **Temperature:** Room temperature, but storage in a cool and dark place (<15°C) is recommended.
- **Atmosphere:** Store under an inert gas (e.g., nitrogen or argon), as the compound is air-sensitive.
- **Condition to Avoid:** Exposure to air.

**Q3: What are the known hazards associated with this compound?** According to the Globally Harmonized System (GHS) of classification, **Undecane-1,11-diol** carries the following hazard statements [1]:

- **H302:** Harmful if swallowed.
- **H315:** Causes skin irritation.
- **H319:** Causes serious eye irritation.
- **H335:** May cause respiratory irritation.

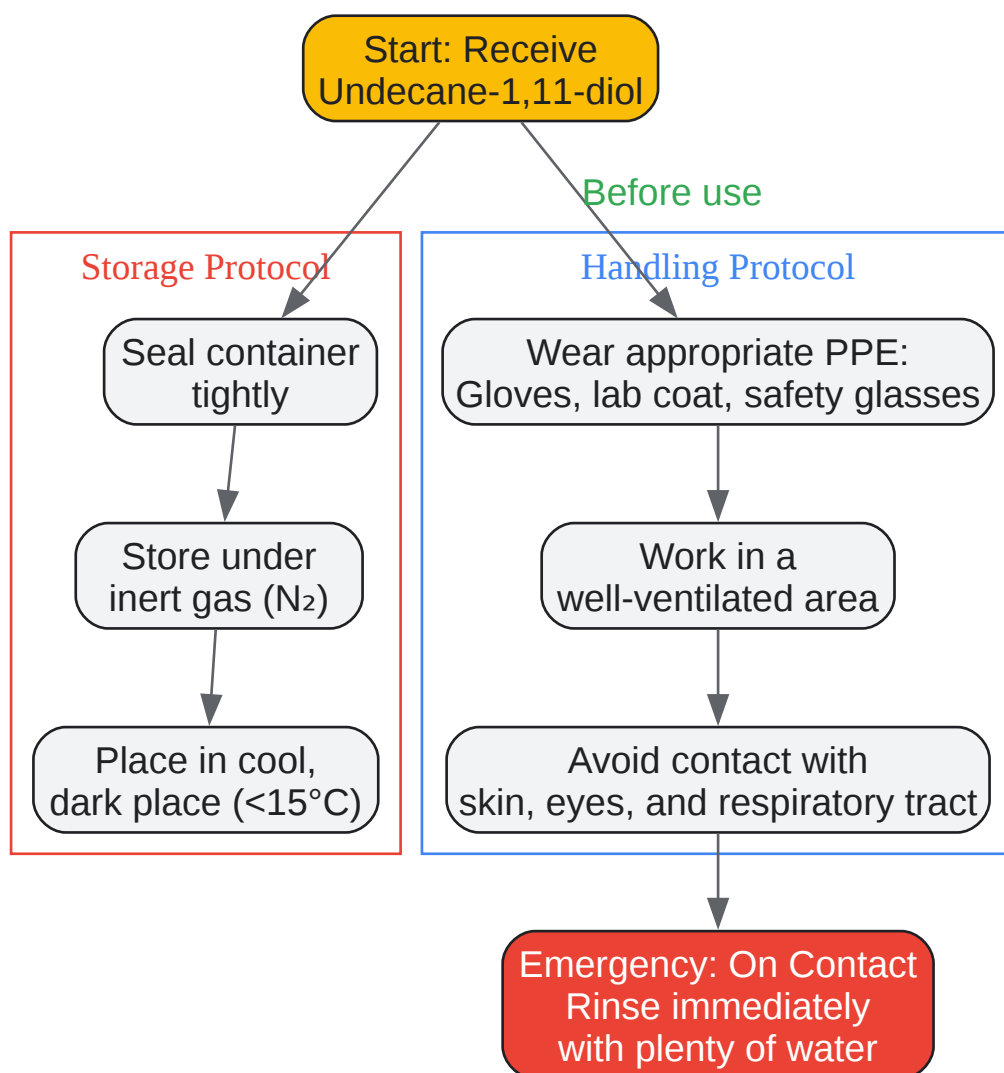
**Q4: What are the key safety precautions for handling?** Under normal use conditions, it is generally considered to have low acute toxicity, but standard laboratory safety practices must be followed [3] [1].

- **Personal Protective Equipment (PPE):** Avoid contact with skin, eyes, and respiratory tract [3].
- **In Case of Contact:** If contact occurs, rinse immediately with plenty of water [3].
- **General Handling:** Always read and follow the relevant **Safety Data Sheet (SDS)** before use [3]. Operate in a well-ventilated area, such as a fume hood.

**Q5: What is a common synthesis method for this compound?** While the search results do not provide a detailed step-by-step protocol, one referenced synthesis method involves the catalytic hydrogenation of undecanedioic acid or its derivatives [1]. This process uses catalysts like Raney nickel or copper chromite under elevated temperatures and pressures to reduce the carboxyl groups to primary alcohols [1].

## Experimental Workflow: Storage & Handling

The diagram below outlines the core procedures for storing and handling **Undecane-1,11-diol** based on the manufacturer's recommendations.



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## Key Limitations and Recommendations

The search results lack some detailed information necessary for a complete technical guide. To ensure safety in your experiments, I recommend you:

- **Consult the Official SDS:** Always obtain and review the most recent Safety Data Sheet from your specific supplier, as it contains vital information on toxicology, first-aid, fire-fighting measures, and ecological data that is missing from general sources [3] [2].
- **Verify Purity and Lot Information:** When ordering, check the Certificate of Analysis (C of A) for your specific lot to confirm the exact purity and specifications, as these can vary [2].

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## References

1. CAS # 765-04-8, 1, 11 -Undecanediol, Undecane - 1, 11 - diol - chemBlink [chemblink.com]
2. Undecane-1,11-diol 765-04-8 [tcichemicals.com]
3. China undecane - 1, 11 - diol CAS 765-04-8 Manufacturer and... | Xinchem [xinchem.com]

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